

Application Notes and Protocols for Ce-UiO-66 Functionalization in Targeted Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: CE-Uio-66

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the functionalization of Cerium-based University of Oslo-66 (**Ce-UiO-66**) metal-organic frameworks (MOFs) for a range of targeted applications. Detailed protocols for synthesis, functionalization, and key experimental procedures are provided to facilitate the adoption and exploration of this versatile nanomaterial in catalysis, sensing, and drug delivery.

Introduction to Ce-UiO-66

Ce-UiO-66 is a subclass of metal-organic frameworks known for its robust chemical, mechanical, and thermal stability.^[1] It is composed of cerium-oxo clusters connected by 1,4-benzenedicarboxylic acid (BDC) or its derivatives as organic linkers.^[1] The unique properties of **Ce-UiO-66**, including its high surface area, tunable porosity, and the redox activity of cerium ions ($\text{Ce}^{3+}/\text{Ce}^{4+}$), make it a promising platform for various functionalizations and applications.^{[2][3]} Functionalization of the organic linker or modification of the metal cluster allows for the tailoring of its properties to achieve enhanced performance in specific applications.

Synthesis and Functionalization Protocols

General Synthesis of Ce-UiO-66

Protocol 1: Solvothermal Synthesis of Ce-UiO-66

This protocol describes a standard solvothermal method for synthesizing **Ce-UiO-66**.

Materials:

- Cerium(IV) ammonium nitrate ($(\text{NH}_4)_2\text{Ce}(\text{NO}_3)_6$)
- 1,4-Benzenedicarboxylic acid (H_2BDC)
- N,N-Dimethylformamide (DMF)
- Deionized water
- Acetone

Equipment:

- Round-bottom flask
- Stirrer/hotplate with reflux condenser
- Centrifuge
- Oven

Procedure:

- Dissolve 548 mg (1 mmol) of cerium ammonium nitrate and 238 mg (1 mmol) of terephthalic acid in 50 ml of deionized water in a round-bottom flask.[\[4\]](#)
- Heat the solution to 110 °C under stirring and reflux for 24 hours.[\[4\]](#)
- Cool the reaction mixture to room temperature.
- Collect the resulting yellow solid by centrifugation.

- Wash the solid three times with deionized water and once with acetone.[4]
- Dry the final product in an oven at 80 °C for 24 hours.[4]

Synthesis of Functionalized Ce-UiO-66-X (X = -NH₂, -NO₂, -Br, -CH₃)

Functionalization of the BDC linker allows for the tuning of the MOF's properties. This can be achieved by using substituted terephthalic acid derivatives during the synthesis.

Protocol 2: Synthesis of Functionalized Ce-UiO-66-X

Materials:

- Cerium(IV) ammonium nitrate
- Functionalized terephthalic acid (e.g., 2-aminoterephthalic acid for -NH₂, 2-nitroterephthalic acid for -NO₂)
- DMF
- Acetic acid (modulator)

Procedure: This procedure is adapted from a general method for synthesizing functionalized UiO-66.[5]

- In a typical synthesis, dissolve the cerium salt and the functionalized terephthalic acid in DMF in a molar ratio of 1:1.
- Add a modulator, such as acetic acid, to control the crystallite size.
- Transfer the solution to a Teflon-lined autoclave and heat at a specific temperature (e.g., 120 °C) for a designated time (e.g., 24 hours).
- After cooling, collect the product by centrifugation, wash with DMF and a solvent like ethanol, and dry under vacuum.

A solvent-free method has also been reported, where cerium ammonium nitrate and the functionalized linker are ground together with a small amount of acetic acid and then heated.[6]
[7]

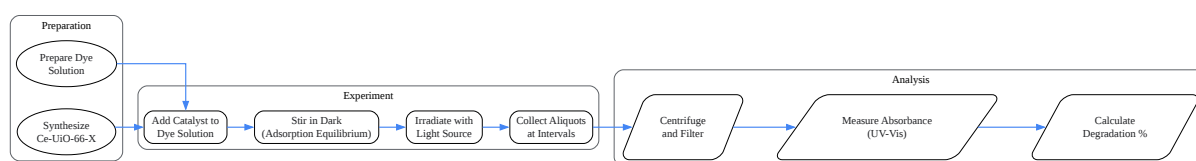
Targeted Application: Catalysis

Functionalized **Ce-UiO-66** exhibits excellent catalytic activity, particularly in photocatalysis, owing to the redox properties of cerium and the ability of the functionalized linkers to modulate the electronic structure.[8]

Application Note: Photocatalytic Degradation of Organic Dyes

Ce-UiO-66 has been demonstrated to be an effective photocatalyst for the degradation of various organic dyes, such as methylene blue, methyl orange, and Rhodamine B.[9] The functionalization of the linker can enhance the photocatalytic efficiency.[8]

Workflow for Photocatalytic Dye Degradation:



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Caption: Workflow for photocatalytic dye degradation using **Ce-UiO-66**.

Experimental Protocol: Photocatalytic Degradation of Rhodamine B

Protocol 3: Photocatalytic Activity Test

Materials:

- Synthesized **Ce-UiO-66-X** catalyst
- Rhodamine B (RhB)
- Deionized water
- Visible light source (e.g., 300W Xenon lamp with a UV cut-off filter)

Equipment:

- Beaker or reaction vessel
- Magnetic stirrer
- UV-Vis spectrophotometer

Procedure:

- Disperse a specific amount of the **Ce-UiO-66-X** catalyst (e.g., 20 mg) in an aqueous solution of RhB (e.g., 50 mL, 10 mg/L).
- Stir the suspension in the dark for a period (e.g., 60 minutes) to reach adsorption-desorption equilibrium between the catalyst and the dye.
- Place the reaction vessel under the visible light source and begin irradiation.
- At regular time intervals (e.g., every 10 minutes), withdraw a small aliquot (e.g., 3 mL) of the suspension.
- Centrifuge the aliquot to remove the catalyst particles.

- Measure the absorbance of the supernatant at the characteristic wavelength of RhB (around 554 nm) using a UV-Vis spectrophotometer.
- The degradation efficiency is calculated using the formula: $\text{Degradation (\%)} = (C_0 - C_t) / C_0 \times 100$, where C_0 is the initial concentration and C_t is the concentration at time t .

Quantitative Data for Catalysis:

Catalyst	Application	Analyte	Conversion/ Degradation	Time (min)	Reference
Ce-UiO-66-CH ₃	Photocatalytic Oxidation	Benzylamine	Highest conversion among -H, -Br, -NO ₂	-	[8]
Ce-UiO-66	Photocatalytic Degradation	Rhodamine B	~96%	60	[10]
Ce-UiO-66	Photocatalytic Degradation	Methylene Blue	-	-	[9]
Ce-UiO-66	Aerobic Oxidation	Benzyl alcohol	80% (with TEMPO)	-	[11][12]

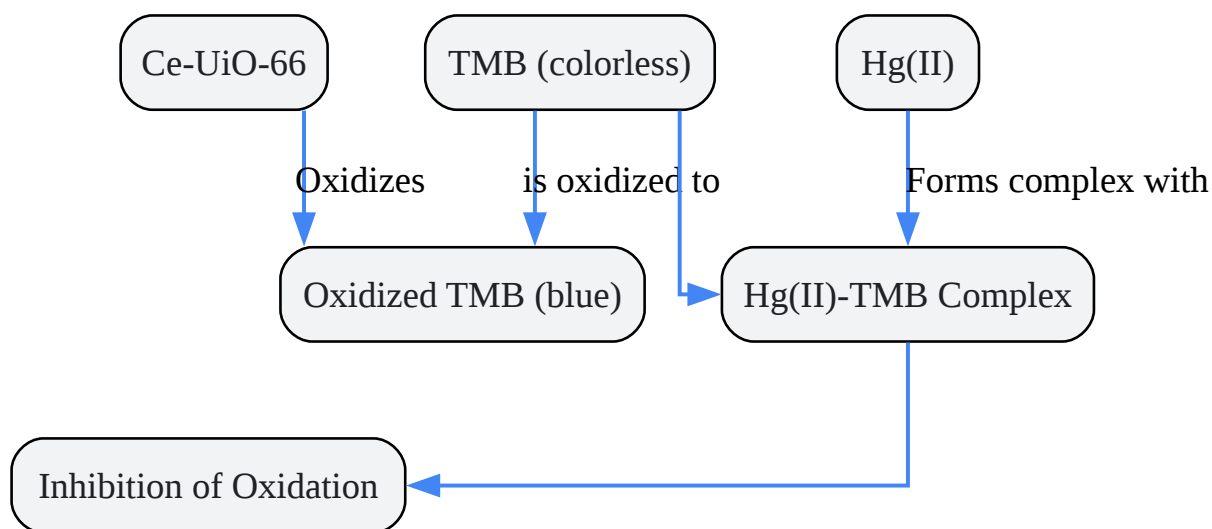
Targeted Application: Sensing

The unique electronic and optical properties of **Ce-UiO-66**, which can be modulated by functionalization, make it an excellent candidate for developing chemical sensors and biosensors.

Application Note: Colorimetric Sensing of Metal Ions

Ce-UiO-66 can exhibit oxidase-like activity, catalyzing the oxidation of chromogenic substrates like 3,3',5,5'-tetramethylbenzidine (TMB).[2] The presence of certain metal ions can inhibit this reaction, leading to a color change that can be used for quantitative detection.[2]

Logical Relationship for Colorimetric Sensing of Hg(II):



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Caption: Mechanism of colorimetric Hg(II) sensing using **Ce-UiO-66**.

Experimental Protocol: Colorimetric Detection of Hg(II)

Protocol 4: Hg(II) Sensing

Materials:

- **Ce-UiO-66**
- 3,3',5,5'-tetramethylbenzidine (TMB) solution
- Buffer solution (e.g., acetate buffer, pH 4.0)
- Hg(II) standard solutions of varying concentrations

Equipment:

- UV-Vis spectrophotometer
- Microplate reader (optional)

Procedure:

- In a reaction tube, mix a specific amount of **Ce-UiO-66** suspension with the TMB solution in the buffer.
- Add different concentrations of Hg(II) standard solutions to the mixture.
- Incubate the mixture at a controlled temperature (e.g., room temperature) for a specific time.
- Measure the absorbance of the solution at 652 nm.
- A decrease in absorbance indicates the presence of Hg(II).
- Plot the absorbance versus the Hg(II) concentration to generate a calibration curve.

Quantitative Data for Sensing:

Sensor Material	Application	Analyte	Limit of Detection (LOD)	Linear Range	Reference
Ce-UiO-66	Colorimetric Sensing	Hg(II)	-	0.1–2.0 μM & 2.25–4.1 μM	[2]
Ce-UiO-66	Atomic Spectrometry	Se(VI)	1.5 ng/mL	5.0–200.0 $\mu\text{g/L}$	[2]
UiO-66-NH ₂ /MWCNTs-Ce	Electrochemical Biosensor	Organophosphorus compounds	0.004 nM	-	[3] [13]

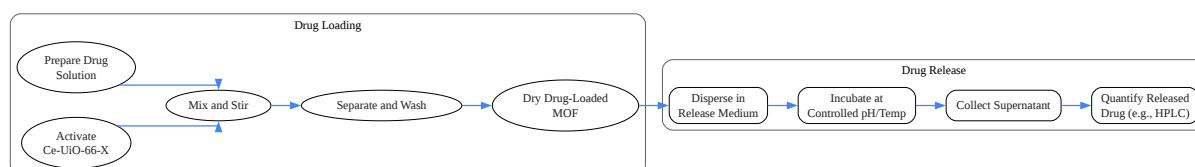
Targeted Application: Drug Delivery

The high porosity, large surface area, and biocompatibility of UiO-66 based materials make them excellent candidates for drug delivery systems.[\[3\]](#) Functionalization can be used to enhance drug loading, control release rates, and target specific cells.

Application Note: pH-Responsive Drug Delivery to Cancer Cells

The tumor microenvironment is typically more acidic than normal tissues. UiO-66 nanoparticles can be designed to be stable at physiological pH (7.4) and to release their drug cargo in the acidic environment of cancer cells, providing a targeted therapeutic effect.[3] Surface modification with targeting ligands like folic acid can further enhance specificity.[14]

Experimental Workflow for Drug Loading and Release:



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Caption: General workflow for drug loading and in vitro release studies.

Experimental Protocol: Loading and Release of an Anticancer Drug

Protocol 5: Doxorubicin Loading and Release

Materials:

- Functionalized **Ce-UiO-66** nanoparticles
- Doxorubicin (DOX)

- Phosphate-buffered saline (PBS) at pH 7.4 and pH 5.5

Equipment:

- Centrifuge
- Shaker incubator
- UV-Vis spectrophotometer or HPLC

Procedure: Drug Loading:

- Disperse a known amount of activated **Ce-UiO-66-X** in a solution of DOX in a suitable solvent (e.g., water or PBS).
- Stir the mixture for an extended period (e.g., 24 hours) at room temperature to allow for drug encapsulation.
- Centrifuge the suspension to collect the DOX-loaded MOFs.
- Wash the particles with the solvent to remove any surface-adsorbed drug.
- The amount of loaded drug can be determined by measuring the concentration of DOX in the supernatant before and after loading using UV-Vis spectroscopy or HPLC. The loading efficiency is calculated as: $(\text{Initial drug amount} - \text{Drug in supernatant}) / \text{Initial drug amount} \times 100\%$.

Drug Release:

- Disperse a known amount of DOX-loaded **Ce-UiO-66-X** in PBS at pH 7.4 and pH 5.5 in separate dialysis bags.
- Place the dialysis bags in a larger volume of the corresponding PBS solution and incubate at 37 °C with gentle shaking.
- At predetermined time intervals, withdraw a sample of the release medium and replace it with fresh medium.

- Quantify the concentration of released DOX in the collected samples using a suitable analytical method.
- Plot the cumulative drug release percentage against time.

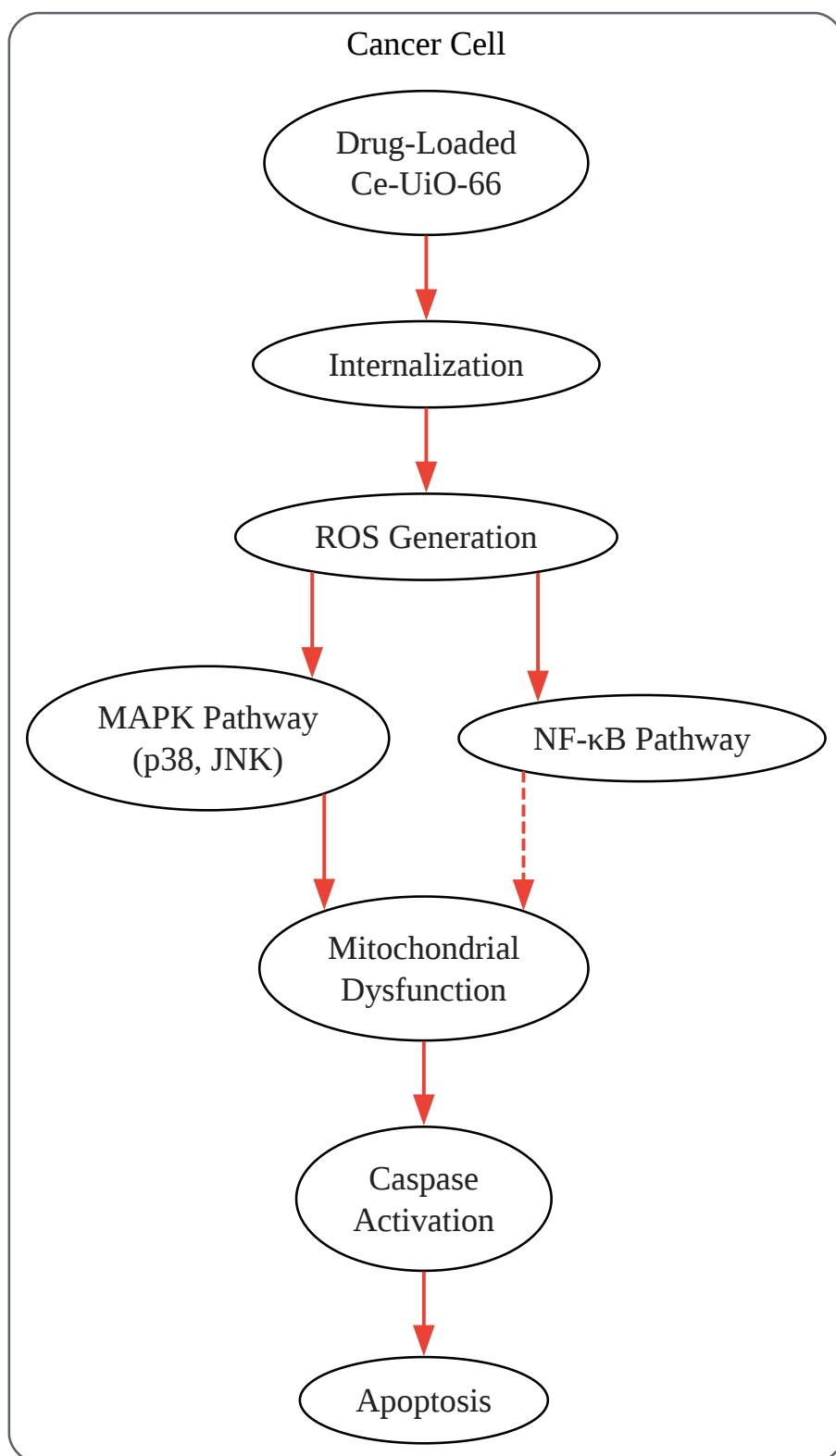
Quantitative Data for Drug Delivery:

MOF System	Drug	Loading Capacity (wt%)	Release Condition	Key Finding	Reference
UiO-66	Letrozole	62.21%	72 h	Slower release than free drug	[15]
UiO-66-NH ₂	Quercetin	40.1%	-	-NH ₂ group enhances loading	[16]
UiO-66-NO ₂	Brimonidine	-	Up to 25 days	Slower release kinetics	[17]
UiO-66@NH ₂ /PEG	Vancomycin & Amikacin	-	24 h	Biphasic release profile	[4]

Cellular Signaling Pathways

The therapeutic effect of drug-loaded **Ce-UiO-66** is a combination of the nanoparticle's intrinsic properties and the action of the released drug. Cerium oxide nanoparticles, the inorganic component of **Ce-UiO-66**, are known to modulate cellular signaling pathways, primarily through their ability to scavenge or generate reactive oxygen species (ROS).[\[5\]](#)[\[15\]](#)

Signaling Pathway for ROS-Mediated Apoptosis:



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Caption: Proposed signaling pathway for apoptosis induced by drug-loaded **Ce-UiO-66**.

Upon internalization, drug-loaded **Ce-UiO-66** can induce the generation of ROS, which in turn activates stress-related signaling pathways such as the MAPK and NF- κ B pathways.[5][15] This can lead to mitochondrial dysfunction, the release of pro-apoptotic factors, activation of caspases, and ultimately, programmed cell death (apoptosis).[18] The loaded anticancer drug (e.g., cisplatin, doxorubicin) will also exert its cytotoxic effects through its specific mechanism of action, often involving DNA damage and cell cycle arrest, which can synergize with the ROS-mediated pathways.[14]

Biocompatibility and Cytotoxicity Protocols

Assessing the biocompatibility and cytotoxicity of **Ce-UiO-66** is crucial for its application in drug delivery.

Protocol 6: MTT Assay for Cytotoxicity

Materials:

- **Ce-UiO-66** nanoparticles
- Cancer cell line (e.g., MCF-7, HeLa)
- Normal cell line (e.g., fibroblasts)
- Cell culture medium (e.g., DMEM)
- Fetal bovine serum (FBS)
- Penicillin-streptomycin
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO

Equipment:

- 96-well plates
- Incubator (37 °C, 5% CO₂)

- Microplate reader

Procedure:

- Seed the cells in 96-well plates at a specific density and allow them to adhere overnight.
- Prepare serial dilutions of the **Ce-UiO-66** nanoparticles in the cell culture medium.
- Remove the old medium from the wells and add the medium containing different concentrations of the nanoparticles. Include a control group with no nanoparticles.
- Incubate the plates for a specific period (e.g., 24, 48, or 72 hours).
- After incubation, add MTT solution to each well and incubate for another 4 hours.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Cell viability is calculated as: $(\text{Absorbance of treated cells} / \text{Absorbance of control cells}) \times 100\%$.

These application notes and protocols provide a foundation for researchers to explore the potential of functionalized **Ce-UiO-66** in various fields. The versatility of this MOF platform, combined with the detailed methodologies presented, should empower further innovation and development in targeted applications.

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- To cite this document: BenchChem. [Application Notes and Protocols for Ce-UiO-66 Functionalization in Targeted Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15880174/docs#application-notes-and-protocols-for-ce-uio-66-functionalization-in-targeted-applications>]

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